

Spectral comparison of C.I. 10005 and Fast Green FCF

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Compound of Interest

Compound Name: Mordant Green 4

Cat. No.: B576755

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Spectral Comparison Guide: Fast Green FCF

To our valued researchers, scientists, and drug development professionals,

This guide was intended to provide a comprehensive spectral comparison between C.I. 10005 and Fast Green FCF. However, extensive searches for a compound registered under the Colour Index (C.I.) number 10005 did not yield any identifiable dye or pigment. It is possible that this is an incorrect or outdated identifier. As a result, a direct spectral comparison is not feasible at this time.

We are providing the detailed spectral and application data for the well-documented dye, Fast Green FCF, which may still be of significant value to your research. We recommend verifying the C.I. number of the intended comparison compound.

Fast Green FCF: A Detailed Profile

Fast Green FCF, also known by names such as FD&C Green No. 3 and C.I. 42053, is a turquoise triarylmethane food dye.^[1] It is widely used in various scientific applications due to its staining properties.

Chemical and Physical Properties

Property	Value
C.I. Name	Food Green 3
C.I. Number	42053
CAS Number	2353-45-9
Molecular Formula	C37H34N2Na2O10S3
Molecular Weight	808.85 g/mol [2][3]
Appearance	Dark green powder or granules with a metallic lustre[2]
Solubility	Very soluble in water; soluble in ethanol[2]

Spectral Properties

Fast Green FCF exhibits a characteristic absorption maximum in the visible spectrum, making it suitable for various colorimetric and staining applications.

Spectral Parameter	Wavelength (nm)
Absorption Maximum (λ_{max})	622 - 628[2][4][5]

When bound to proteins, Fast Green FCF can fluoresce in the near-infrared region, with an absorption maximum around 624 nm.[6]

Experimental Protocols

A standardized experimental protocol for determining the spectral properties of dyes like Fast Green FCF is crucial for reproducible results. Below is a general methodology for obtaining the absorption spectrum.

Protocol: Spectrophotometric Analysis of Fast Green FCF

Objective: To determine the absorption maximum (λ_{max}) of Fast Green FCF in an aqueous solution.

Materials:

- Fast Green FCF powder
- Distilled or deionized water
- Spectrophotometer (UV-Vis)
- Cuvettes (quartz or polystyrene)
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Stock Solution Preparation:
 - Accurately weigh a small amount of Fast Green FCF powder (e.g., 10 mg).
 - Dissolve the powder in a known volume of distilled water (e.g., 100 mL) in a volumetric flask to prepare a stock solution. The concentration should be calculated precisely.
- Working Solution Preparation:
 - Prepare a series of dilutions from the stock solution to obtain a working concentration that gives an absorbance reading within the linear range of the spectrophotometer (typically 0.1 - 1.0 AU). A common concentration for spectral analysis is in the micromolar range.
- Spectrophotometer Setup:
 - Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
 - Set the wavelength range for scanning (e.g., 400 nm to 800 nm for visible dyes).

- Use a cuvette filled with the solvent (distilled water) as a blank to zero the instrument.
- Measurement:
 - Rinse a clean cuvette with the Fast Green FCF working solution and then fill it.
 - Place the sample cuvette in the spectrophotometer.
 - Initiate the spectral scan.
 - The resulting spectrum will show the absorbance of the dye at different wavelengths. The peak of this spectrum corresponds to the absorption maximum (λ_{max}).
- Data Analysis:
 - Identify the wavelength at which the highest absorbance is recorded. This is the λ_{max} .
 - The absorbance value at λ_{max} can be used with the Beer-Lambert law ($A = \epsilon bc$) to determine the molar absorptivity (extinction coefficient) if the concentration and path length are known.

Applications in Research

Fast Green FCF is a versatile dye with numerous applications in biological and chemical research:

- **Histology:** It is used as a counterstain in various staining protocols, such as the Masson's trichrome stain, where it colors collagen and other connective tissues. It is often preferred over Light Green SF yellowish because its color is more brilliant and less prone to fading.^[1]
- **Protein Analysis:** It serves as a protein stain in techniques like sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) and isoelectric focusing (IEF).^{[3][6]} Its staining is reported to be linear over a wider range of protein concentrations compared to other common stains like Brilliant Blue R.^[6]
- **Cell Viability and Neurobiology:** Research has indicated that Fast Green FCF can inhibit the aggregation of α -synuclein and A β fibrils, suggesting potential neuroprotective effects.^[4] It

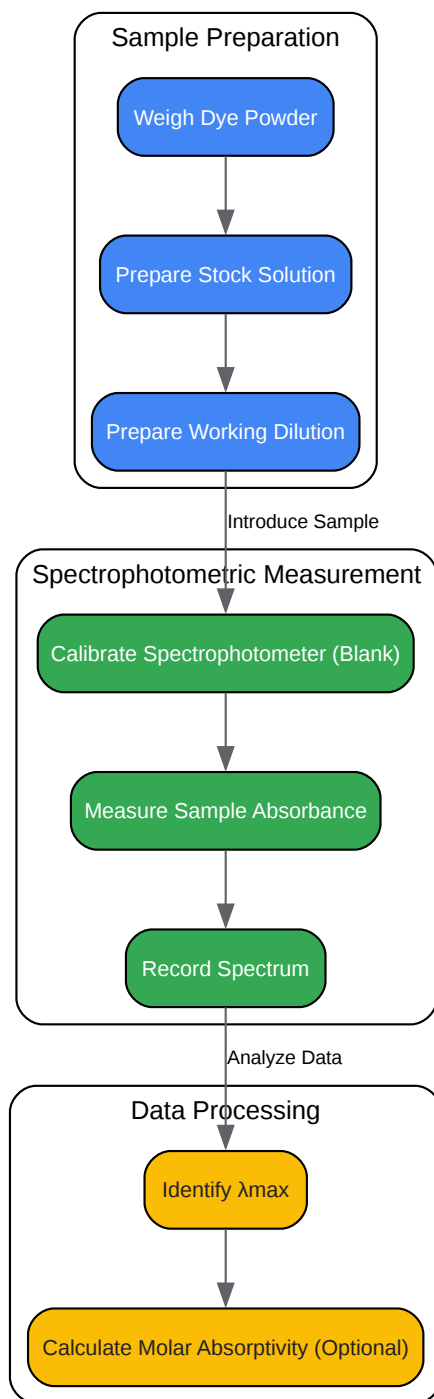
has also been studied for its role in modulating P2X4 receptors and its potential to alleviate inflammatory pain.[\[4\]](#)[\[7\]](#)

- Fluorescence Microscopy: In combination with other stains like acridine orange, Fast Green FCF has been shown to improve the visualization of the extracellular matrix in ex vivo fluorescence confocal microscopy.[\[8\]](#)[\[9\]](#)

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the spectrophotometric analysis of a dye like Fast Green FCF.

Workflow for Spectrophotometric Analysis

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Caption: A flowchart outlining the key steps in determining the spectral properties of a dye using spectrophotometry.

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References

- 1. Dyeing and Processing: Dyes and color index(CI) numbers [dyeingworld1.blogspot.com]
- 2. #d10005 hex color [colorhexa.com]
- 3. Color Index (C.I.) Dyes - Pharos [pharos.habitablefuture.org]
- 4. Colour Index International - Wikipedia [en.wikipedia.org]
- 5. #c10005 Color Hex [color-hex.com]
- 6. #c10005 hex color [colorhexa.com]
- 7. hdsupplysolutions.com [hdsupplysolutions.com]
- 8. C.I. Pigment Yellow 1 | C₁₇H₁₆N₄O₄ | CID 221491 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. CPT® Code 10005 in section: Fine needle aspiration biopsy, including ultrasound guidance [findacode.com]
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